

molecular weight of (E)-Oct-2-enal-d2

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Compound of Interest

Compound Name: (E)-Oct-2-enal-d2

Cat. No.: B15562528

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An in-depth analysis of the molecular weight of **(E)-Oct-2-enal-d2** is crucial for researchers in various fields, including metabolism studies, tracer experiments, and mass spectrometry-based applications. This document provides a concise technical overview of its determination.

Data Presentation: Molecular Weight

The molecular weight of **(E)-Oct-2-enal-d2** is calculated based on the molecular formula of the parent compound, (E)-Oct-2-enal, and the atomic mass of deuterium. The molecular formula for (E)-Oct-2-enal is $C_8H_{14}O$.^{[1][2][3][4]} In the deuterated version, two hydrogen atoms (protium) are replaced by two deuterium atoms. The atomic weight of deuterium is approximately 2.014 atomic mass units (amu).^[5]

The table below summarizes the key quantitative data.

Compound	Molecular Formula	Average Molecular Weight (g/mol)	Monoisotopic Mass (Da)
(E)-Oct-2-enal	$C_8H_{14}O$	126.20	126.1045
(E)-Oct-2-enal-d2	$C_8H_{12}D_2O$	128.21	128.1170

Experimental Protocols

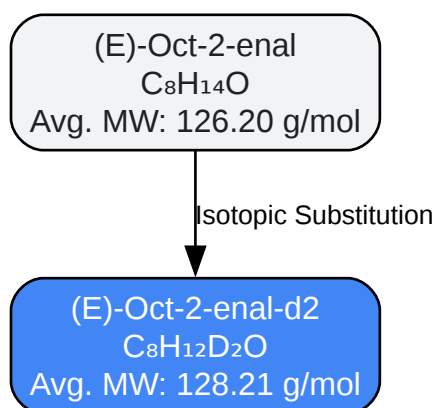
The determination of the molecular weight of **(E)-Oct-2-enal-d2** is a theoretical calculation based on established atomic weights. As such, no experimental protocols are applicable for this calculation. The value would be confirmed experimentally using techniques such as mass spectrometry.

Signaling Pathways

Signaling pathways are not relevant to the determination of the molecular weight of a chemical compound.

Visualization of Isotopic Relationship

The following diagram illustrates the relationship between (E)-Oct-2-enal and its deuterated isotopologue, **(E)-Oct-2-enal-d2**.



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Isotopic relationship between (E)-Oct-2-enal and **(E)-Oct-2-enal-d2**.

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References

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